

An In-depth Technical Guide to the Physicochemical Properties of p-Tolylacetaldehyde

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Compound of Interest

Compound Name: (4-Methylphenyl)acetaldehyde

Cat. No.: B094764

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Abstract

This technical guide provides a comprehensive analysis of the boiling and melting points of p-tolylacetaldehyde (also known as 4-methylphenylacetaldehyde). Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document delves into the fundamental physicochemical principles governing these properties. It offers a detailed examination of the molecular structure's influence, standardized experimental protocols for accurate determination, and critical safety considerations. Through a synthesis of empirical data and theoretical understanding, this guide serves as an essential resource for the precise handling and application of p-tolylacetaldehyde in a laboratory setting.

Introduction

p-Tolylacetaldehyde (CAS No. 104-09-6) is an aromatic aldehyde that holds significance in the fields of fragrance, flavor, and as a versatile intermediate in organic synthesis, including the development of pharmaceutical compounds. A thorough understanding of its physical properties, particularly its boiling and melting points, is paramount for its purification, handling, and application in various chemical processes. These thermal transition points are critical parameters that dictate storage conditions, reaction kinetics, and purification strategies such as distillation and crystallization. This guide provides an in-depth exploration of these properties, grounded in established scientific principles and standardized methodologies.

Physicochemical Properties of p-Tolylacetaldehyde

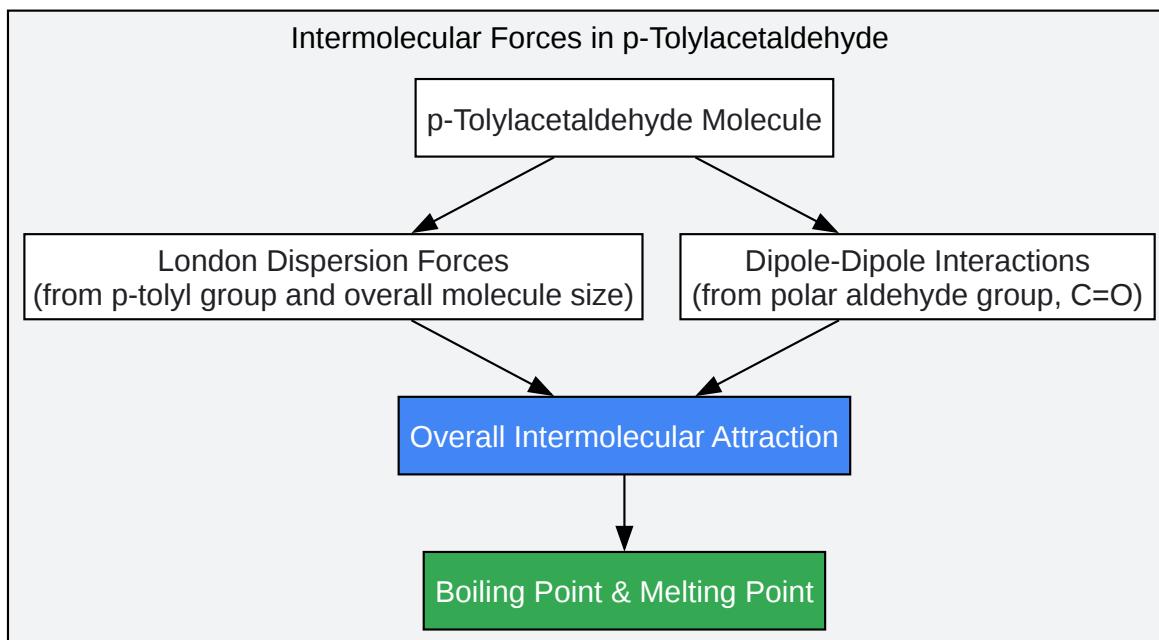
The boiling and melting points of a substance are intrinsic physical properties that are dictated by the strength of its intermolecular forces. For p-tolylacetaldehyde, these properties are a direct consequence of its molecular structure, which features a polar aldehyde group and a nonpolar p-tolyl moiety.

Property	Value	Source(s)
IUPAC Name	2-(4-methylphenyl)acetaldehyde	[1] [2]
Synonyms	p-Tolylacetaldehyde, 4-Methylphenylacetaldehyde, Lilac acetaldehyde	[2] [3]
CAS Number	104-09-6	[1] [2]
Molecular Formula	C ₉ H ₁₀ O	[1] [2]
Molecular Weight	134.18 g/mol	[2]
Boiling Point	221-222 °C (at 760 mmHg)	[1] [2] [3]
Melting Point	32-34 °C; 40 °C	[1] [2] [3]

Note: The variation in the reported melting point may be attributed to differences in experimental methods or the purity of the sample.

Structure-Property Relationship Analysis

The boiling and melting points of p-tolylacetaldehyde are best understood by examining the interplay of intermolecular forces dictated by its molecular architecture. The primary forces at play are London dispersion forces and dipole-dipole interactions.



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Caption: Intermolecular forces determining the physical properties of p-tolylacetaldehyde.

Role of Intermolecular Forces

- London Dispersion Forces: These are temporary attractive forces that arise from the random movement of electrons, creating transient dipoles. The large, nonpolar p-tolyl group in p-tolylacetaldehyde provides a significant surface area for these interactions. As the molecular weight and surface area increase, so does the strength of these forces.
- Dipole-Dipole Interactions: The aldehyde functional group (-CHO) possesses a carbonyl group (C=O), which is inherently polar due to the difference in electronegativity between the carbon and oxygen atoms. This permanent dipole leads to electrostatic attractions between adjacent molecules, which are stronger than London dispersion forces.

Unlike molecules with -OH or -NH groups, p-tolylacetaldehyde cannot act as a hydrogen bond donor, which limits the strength of its intermolecular attractions compared to corresponding alcohols or amines.

Comparative Analysis with Structurally Related Compounds

To elucidate the specific contributions of the p-tolyl group to the boiling and melting points, a comparison with analogous structures is insightful.

Compound	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Key Structural Difference
Phenylacetaldehyde	120.15	195	-10	Lacks the para-methyl group
p-Tolylacetaldehyde	134.18	221-222	32-40	Reference compound
o-Tolualdehyde	120.15	200-202	-35	Isomer; aldehyde directly on the ring
p-Tolualdehyde	120.15	204	-6	Isomer; aldehyde directly on the ring

Analysis of Trends:

- Effect of the Methyl Group: The addition of a methyl group to the benzene ring, moving from phenylacetaldehyde to p-tolylacetaldehyde, increases the molecular weight and surface area. This enhancement in London dispersion forces results in a significant elevation of the boiling point by approximately 26-27°C.[1][2][4][5] The para-substitution in p-tolylacetaldehyde allows for a more ordered packing in the solid state compared to the liquid phenylacetaldehyde at low temperatures, leading to a much higher melting point.
- Positional Isomerism: Comparing p-tolylacetaldehyde to its structural isomers where the aldehyde is directly attached to the ring (tolualdehydes) is also instructive. While not direct isomers of p-tolylacetaldehyde, the comparison highlights the effect of the methylene (-CH₂-) linker. The higher boiling point of p-tolylacetaldehyde compared to o- and p-tolualdehyde,

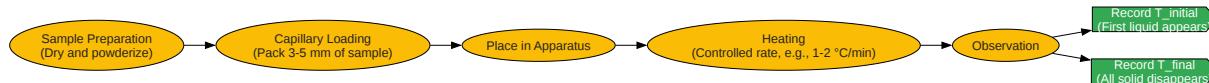
despite the latter having a more directly conjugated system, can be attributed to its greater molecular weight.^{[6][7][8]} The significantly higher melting point of p-tolylacetaldehyde over its tolualdehyde cousins underscores how the overall molecular shape and the presence of the flexible ethyl group influence crystal lattice packing.^{[6][7][8]}

Experimental Determination Protocols

For the accurate and reproducible determination of boiling and melting points, adherence to standardized methodologies is crucial. The following protocols are based on the OECD Guidelines for the Testing of Chemicals, which are internationally recognized standards.^{[9][10][11][12]}

Protocol for Melting Point Determination (OECD 102)

This protocol is based on the capillary method, a widely accepted technique for determining the melting range of a crystalline solid.



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Caption: Workflow for melting point determination by the capillary method.

Methodology:

- Sample Preparation: Ensure the p-tolylacetaldehyde sample is pure and completely dry. If it is in a solid or semi-solid state, finely powder a small amount using a mortar and pestle.
- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube. Invert the tube and tap the sealed end gently on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 3-5 mm.

- Apparatus Setup: Place the loaded capillary tube into the heating block of a calibrated melting point apparatus.
- Heating and Observation: Heat the block at a controlled, slow rate, typically 1-2°C per minute, especially when approaching the expected melting point. Observe the sample closely through the magnifying lens.
- Data Recording:
 - Record the temperature at which the first droplet of liquid becomes visible (the onset of melting).
 - Record the temperature at which the last solid crystal melts (the completion of melting).
 - The recorded melting point should be reported as a range from the onset to the completion of melting. A narrow range (e.g., 0.5-1.5°C) is indicative of high purity.

Protocol for Boiling Point Determination (OECD 103)

This protocol describes a micro-boiling point determination using the Siwoloboff method, suitable for small sample volumes.

Methodology:

- Apparatus Setup: Attach a small test tube containing 0.5-1.0 mL of p-tolylacetaldehyde to a thermometer using a rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.
- Capillary Inversion: Place a melting point capillary tube (sealed at one end) into the test tube with its open end downwards.
- Heating Bath: Immerse the assembly in a heating bath (e.g., a beaker with mineral oil or a water bath) ensuring the heat is distributed evenly.
- Heating and Observation: Heat the bath gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.

- **Equilibrium Point:** Continue heating until a rapid and continuous stream of bubbles is observed. Then, turn off the heat and allow the bath to cool slowly while stirring.
- **Data Recording:** The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. This indicates that the vapor pressure of the liquid equals the atmospheric pressure. Record this temperature. It is crucial to also record the ambient atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Influence of Impurities

For a substance like p-tolylacetaldehyde, which is often used as a high-purity intermediate, understanding the effect of impurities on its melting point is critical for quality control.

- **Melting Point Depression:** Impurities disrupt the regular crystalline lattice of a solid. This disruption weakens the intermolecular forces, meaning less energy is required to break the solid structure. Consequently, the melting point of an impure sample will be lower than that of the pure substance.
- **Broadening of the Melting Range:** In an impure sample, melting begins at a lower temperature and occurs over a wider range. This is because different regions of the solid will have varying concentrations of the impurity, leading to a non-uniform melting process. A broad melting range is a strong indicator of the presence of impurities.

Safety Precautions

When handling p-tolylacetaldehyde, it is essential to consult the Safety Data Sheet (SDS) and adhere to standard laboratory safety practices.

- **Hazards Identification:** p-Tolylacetaldehyde is a combustible liquid. It can cause skin and serious eye irritation.[13][14][15]
- **Handling:**
 - Work in a well-ventilated area or under a chemical fume hood.
 - Keep away from heat, sparks, and open flames.[13][14][15]

- Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Wash hands thoroughly after handling.

- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[16\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[13\]](#)

- First Aid:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Conclusion

The boiling and melting points of p-tolylacetaldehyde are fundamental physicochemical properties that are intrinsically linked to its molecular structure. The presence of a polar aldehyde group and a sizable p-tolyl moiety results in a boiling point of 221-222°C and a melting point in the range of 32-40°C, governed by a combination of dipole-dipole interactions and London dispersion forces. Accurate determination of these values, particularly the melting range, serves as a reliable indicator of purity. By employing standardized protocols, such as those outlined by the OECD, researchers can ensure the quality and consistency of p-tolylacetaldehyde for its intended applications in research and development. Adherence to rigorous safety protocols is imperative to mitigate the associated handling risks.

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